

Essential Safety and Logistical Information for Handling Succinic acid-13C2

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Compound of Interest

Compound Name: Succinic acid-13C2

Cat. No.: B1601779

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **Succinic acid-13C2**, treating it with the same precautions as its unlabeled counterpart, succinic acid.

Hazard Identification and Classification

Succinic acid is classified with the following hazards:

- Serious eye damage/eye irritation (Category 1)[1][2][3][4][5]
- Skin corrosion/irritation (Category 2)
- Specific target organ toxicity, single exposure; respiratory tract irritation (Category 3)
- May be harmful if swallowed (Acute toxicity, oral - Category 5)

Signal Word: Danger

Hazard Statements:

- H318: Causes serious eye damage.
- H315: Causes skin irritation.

- H335: May cause respiratory irritation.
- H303: May be harmful if swallowed.

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Succinic acid-13C2**, the following personal protective equipment is mandatory.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Tightly fitting safety goggles or safety glasses with side-shields.	To prevent eye contact which can cause serious eye damage.
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Long-sleeved protective clothing.	To prevent skin irritation from direct contact.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated and exposure limits are exceeded.	To prevent respiratory tract irritation from inhaling dust particles.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.
- Keep containers tightly closed when not in use.

2. Handling:

- Avoid generating dust. Use dry clean-up procedures if spills occur.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling the substance.
- Avoid contact with skin and eyes.

3. Storage:

- Store in a cool, dry, well-ventilated area.
- Store in the original, tightly sealed container.
- Store away from incompatible materials such as bases, oxidizing agents, and reducing agents.

Accidental Release and First Aid Measures

Scenario	Immediate Action
Spill	Evacuate the area. Wear appropriate PPE. For minor spills, sweep up the solid, avoiding dust generation, and place it in a sealed container for disposal. For major spills, clear the area and alert the fire brigade. Prevent spillage from entering drains or water courses.
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison center or doctor if you feel unwell.

Disposal Plan

All chemical waste must be handled and disposed of in accordance with local, regional, and national regulations.

1. Waste Collection:

- Collect waste **Succinic acid-13C2** and any contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed container.
- Do not mix with other waste streams.

2. Disposal Route:

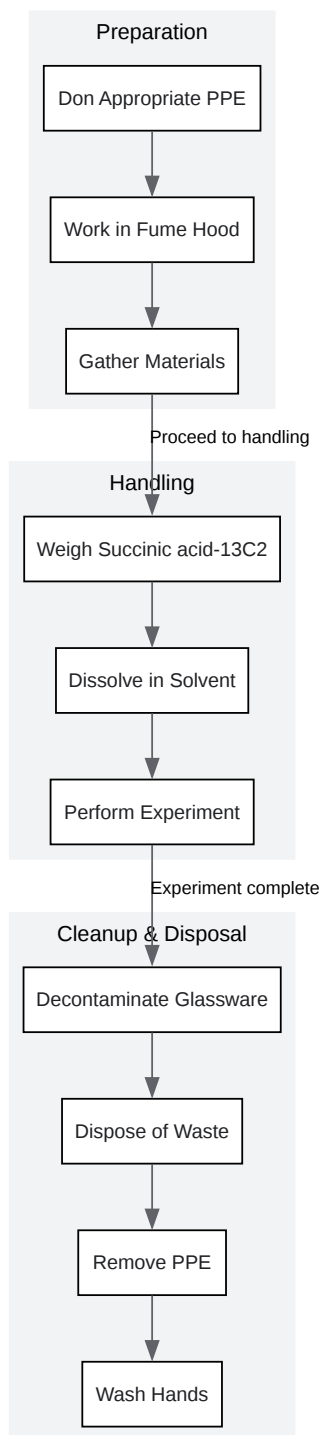
- Dispose of the chemical waste through a licensed hazardous waste disposal company.
- Handle uncleaned containers as you would the product itself.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₄ H ₆ O ₄	
Molecular Weight	118.09 g/mol	
Appearance	White crystalline powder	
Melting Point	185-190 °C	
Oral LD50 (Rat)	> 6,740 mg/kg	
Inhalation LC50 (Rat)	> 1.284 mg/L (4h)	

Experimental Workflow

Safe Handling Workflow for Succinic acid-13C2



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Caption: A flowchart outlining the safe handling procedure for **Succinic acid-13C2**.

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